

Personal protective equipment for handling 4-(4-methoxyphenyl)sulfanylbenzoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(4-methoxyphenyl)sulfanylbenzoic Acid

Cat. No.: B1312769

[Get Quote](#)

Essential Safety and Handling Guide for 4-(4-methoxyphenyl)sulfanylbenzoic Acid

Disclaimer: No specific Safety Data Sheet (SDS) for **4-(4-methoxyphenyl)sulfanylbenzoic Acid** (CAS No. 110046-23-6) was publicly available at the time of this writing. The following guidance is a conservative amalgamation of safety data from structurally similar compounds, including benzoic acid, 4-methoxybenzoic acid, and other substituted benzoic acid derivatives. It is imperative to handle this compound with caution and to perform a thorough risk assessment before use.

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **4-(4-methoxyphenyl)sulfanylbenzoic Acid**. The information is designed to supplement, not replace, institutional safety protocols and professional judgment.

Hazard Identification and Personal Protective Equipment (PPE)

Based on analogous compounds, **4-(4-methoxyphenyl)sulfanylbenzoic Acid** should be treated as a substance that may cause skin, eye, and respiratory irritation.^{[1][2][3][4]} All handling should occur in a well-ventilated area, preferably within a chemical fume hood.^{[1][4][5]}

Recommended Personal Protective Equipment:

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield conforming to EN166 (EU) or OSHA 29 CFR 1910.133 standards.[2][5]	To prevent eye contact which may cause serious irritation.[1][4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene) and a lab coat or apron.[1][2][3][5]	To avoid skin contact which may lead to irritation.[1][3][4]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator may be required if dust is generated and engineering controls are insufficient.[5]	To prevent inhalation of dust or vapors that could cause respiratory tract irritation.[1][3]

First-Aid Measures

Immediate action is crucial in case of accidental exposure.

Exposure Route	First-Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1][2][6]
Skin Contact	Remove contaminated clothing and wash the affected skin area with soap and plenty of water. If irritation persists, seek medical attention.[3][4][7]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[6][7]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water and drink 2-4 cupfuls of milk or water. Seek immediate medical attention.[6][8]

Handling and Storage

Proper handling and storage are vital to maintain the chemical's integrity and prevent accidents.

- Handling: Avoid creating dust.[2][4][5] Use in a well-ventilated area or a chemical fume hood.[1][4][5] Wash hands thoroughly after handling.[4][8] Avoid contact with skin, eyes, and clothing.[2][5][8]
- Storage: Store in a cool, dry, and well-ventilated area in a tightly sealed container.[3][7][8] Keep away from incompatible materials such as strong oxidizing agents and strong bases.[2][9]

Accidental Release and Disposal Plan

In the event of a spill, prompt and appropriate action is necessary.

- Spill Response:

- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Wear appropriate PPE as outlined in Section 1.
- For solid spills, carefully sweep or scoop up the material to avoid generating dust and place it in a suitable, labeled container for disposal.[2][5]
- Do not wash spills into the sewer system.[8][9]
- After the material has been collected, clean the spill area with a suitable solvent or detergent and water.
- Disposal: Dispose of the chemical and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[7] It may be necessary to dispose of this compound as hazardous waste.[8][9] Contact a licensed professional waste disposal service.

Physicochemical and Safety Data (Based on Analogs)

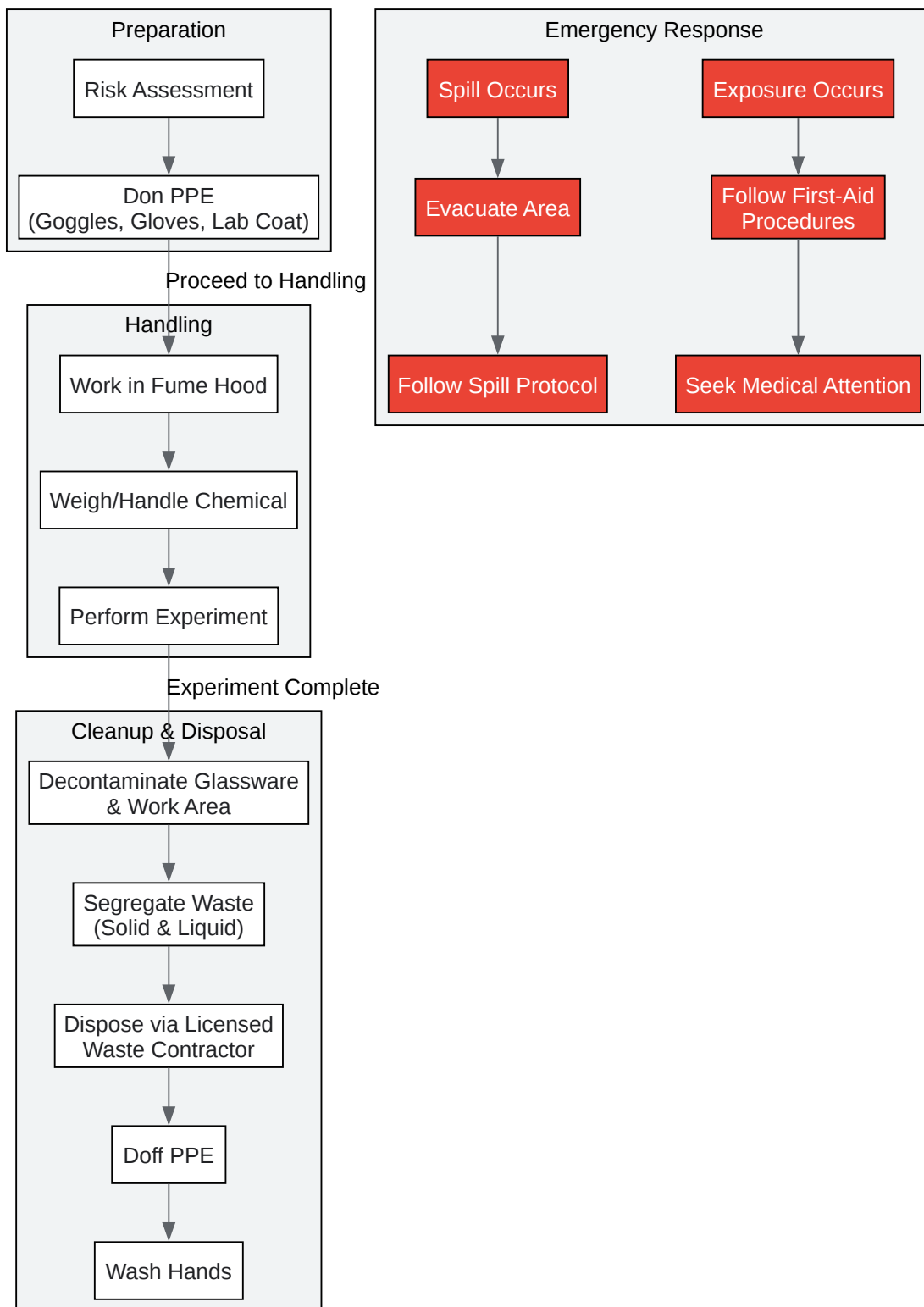
The following table summarizes key quantitative data from structurally similar compounds to provide an estimate of the expected properties of **4-(4-methoxyphenyl)sulfanylbenzoic Acid**.

Property	4-Methoxybenzoic acid	Benzoic Acid
Physical State	Powder Solid[2]	Solid
Appearance	Light cream[2]	White Crystalline
Molecular Formula	C ₈ H ₈ O ₃ [2]	C ₇ H ₆ O ₂
Molecular Weight	152.15 g/mol [2]	122.12 g/mol
Melting Point	181 - 186 °C[2]	122 °C
Boiling Point	275 °C @ 760 mmHg[2]	249 °C
Flash Point	185 °C[2]	121 °C
Autoignition Temperature	250 °C[2]	570 °C

Safe Handling Workflow

The following diagram illustrates the standard operational workflow for handling **4-(4-methoxyphenyl)sulfanylbenzoic Acid**, from preparation to disposal.

Safe Handling Workflow for 4-(4-methoxyphenyl)sulfanylbenzoic Acid

[Click to download full resolution via product page](#)

Caption: A flowchart outlining the key steps for the safe handling of **4-(4-methoxyphenyl)sulfanylbenzoic Acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. SDS of Benzoic Acid: Important Data and Information Collected – KHA Online-SDS Management [kha.com]
- 2. fishersci.com [fishersci.com]
- 3. dept.harpercollege.edu [dept.harpercollege.edu]
- 4. chemicalbook.com [chemicalbook.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. alpharesources.com [alpharesources.com]
- 8. ehs.com [ehs.com]
- 9. nj.gov [nj.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling 4-(4-methoxyphenyl)sulfanylbenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1312769#personal-protective-equipment-for-handling-4-4-methoxyphenyl-sulfanylbenzoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com